

Safety and Handling Guide: 2-Chloro-4-iodo-5-(methoxymethoxy)pyridine

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Compound of Interest

Compound Name: 2-Chloro-4-iodo-5-(methoxymethoxy)pyridine

CAS No.: 877133-57-8

Cat. No.: B1507372

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CAS Number: 877133-57-8 Molecular Formula: C₇H₇ClINO₂ Molecular Weight: 299.49 g/mol

Part 1: Strategic Introduction

From the Desk of the Senior Application Scientist

In the landscape of medicinal chemistry, **2-Chloro-4-iodo-5-(methoxymethoxy)pyridine** is not merely a reagent; it is a high-value "linchpin" scaffold. Its structural utility lies in its orthogonal reactivity profile. It possesses three distinct handles that allow for sequential, programmable functionalization:

- C4-Iodide: The most reactive site, amenable to mild palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira) at room temperature.
- C2-Chloride: A latent electrophile that requires forcing conditions or specialized ligands (e.g., Buchwald-Hartwig amination) to react, allowing it to survive the initial C4 functionalization.

- C5-MOM Ether: A masked hydroxyl group that remains stable under basic coupling conditions but can be revealed via acidic hydrolysis to provide a hydrogen-bond donor/acceptor critical for kinase binding pockets (e.g., ERK2 inhibitors).

Handling this compound requires more than standard safety compliance; it requires preservation of chemical integrity. The iodine bond is photolabile, and the methoxymethoxy (MOM) group is acid-sensitive. This guide synthesizes safety protocols with the technical rigor needed to maintain the compound's purity and reactivity.

Part 2: Hazard Identification & Toxicology (E-E-A-T)

Core Hazard Classification

While specific toxicological data for this exact intermediate is proprietary, its hazards are extrapolated from its structural components (halopyridines and alkyl ethers) and available safety data sheets for close analogs.

Hazard Class	H-Code	Description	Mechanism/Causality
Acute Toxicity	H302	Harmful if swallowed	Halogenated pyridines can disrupt metabolic pathways in the liver and kidneys.
Skin Irritation	H315	Causes skin irritation	Alkylating potential of the halogenated ring; defatting action of organic residues.
Eye Irritation	H319	Causes serious eye irritation	Direct chemical insult to mucous membranes.
STOT-SE	H335	May cause respiratory irritation	Inhalation of dust/vapors triggers inflammatory response in the upper respiratory tract.

The "Hidden" Hazard: MOM Group Hydrolysis

Critical Safety Insight: The Methoxymethoxy (MOM) group is an acetal. Upon contact with strong acids (or acidic moisture on skin), it hydrolyzes to release Formaldehyde (a known carcinogen/sensitizer) and the corresponding hydroxypyridine.

- Implication: Do not use acidic waste streams for disposal without neutralization. Avoid contact with acidic cleaning agents during spill cleanup.

Part 3: Storage, Stability & Handling Protocols

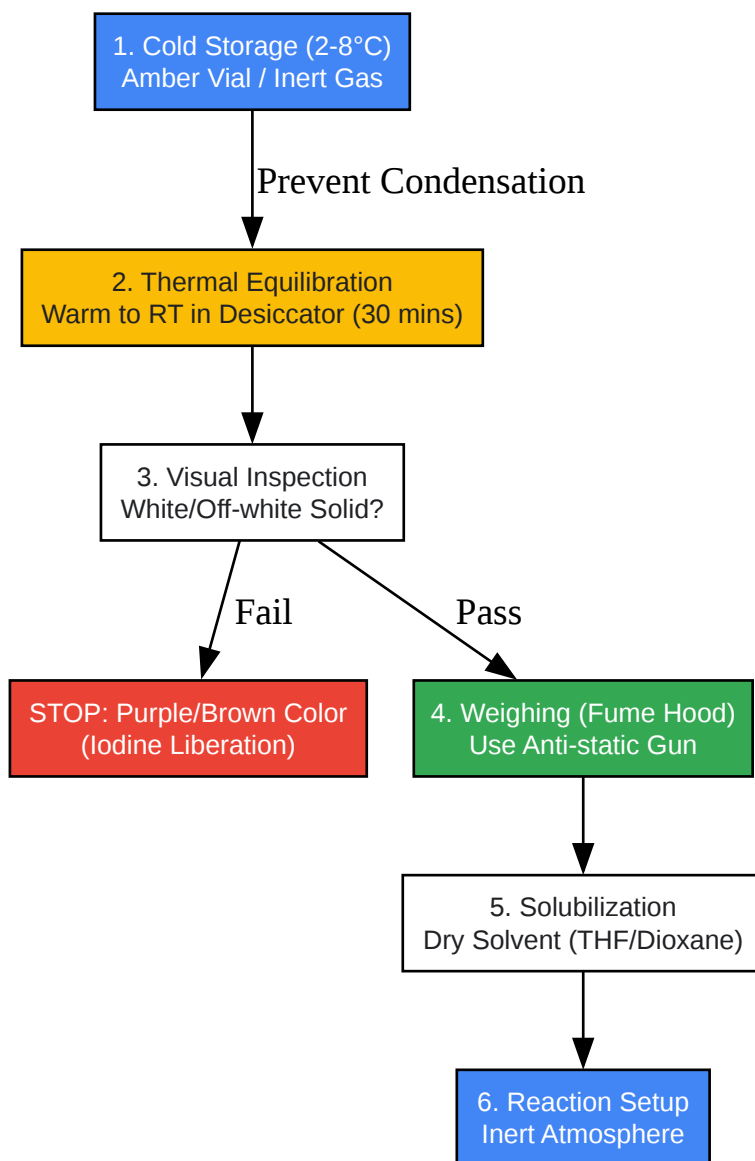
Environmental Control

To prevent degradation (de-iodination or hydrolysis), strict environmental controls are required.

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen. The MOM precursor synthesis often involves chloromethyl methyl ether (highly toxic), so trace impurities may be present, though unlikely in purified solids. Moisture exclusion is critical to prevent slow hydrolysis.
- Light: Amber vials are mandatory. The C-I bond is weak (~50-60 kcal/mol) and susceptible to homolytic cleavage by UV/visible light, liberating iodine radicals and turning the solid purple/brown.

Safe Handling Workflow (Diagram)

The following decision tree illustrates the protocol for moving the compound from storage to reaction, ensuring no moisture condensation compromises the material.

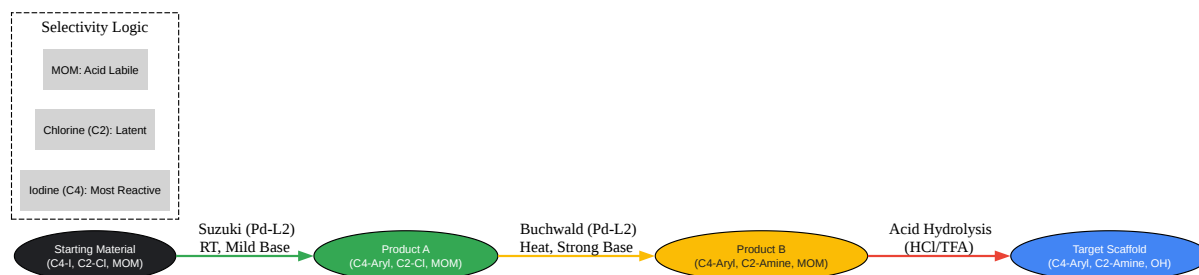


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Part 4: Technical Application & Reactivity

Chemo-Selectivity Map

Understanding the reactivity order is essential for designing safe and effective experiments. The C4-Iodine is the "softest" electrophile and reacts first.



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Experimental Considerations

- Solvent Choice: Avoid protic solvents (MeOH, EtOH) if acidic catalysts are present to prevent premature MOM removal. Preferred solvents: THF, 1,4-Dioxane, DMF.
- Base Selection: The MOM group is stable to bases like
,
, and
, making it compatible with standard Suzuki/Buchwald protocols.
- Quenching: When quenching reactions involving this compound, use a basic aqueous wash (e.g., sat.[1]
) to ensure the MOM group remains intact during workup.

Part 5: Emergency Procedures

Spill Response

Scenario: Powder spill in a fume hood.

- Isolate: Evacuate immediate area if dust is airborne.
- PPE: Double nitrile gloves, lab coat, safety goggles (N95 mask if outside hood).
- Neutralize:
 - If the material is purple (iodine release), cover with solid sodium thiosulfate to reduce iodine to iodide (colorless).
 - Absorb with inert material (vermiculite/sand).
 - Do NOT use acidic cleaners (vinegar/citric acid) which could liberate formaldehyde.
- Disposal: Collect in a sealed container labeled "Halogenated Organic Waste - Toxic."

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes. Do not use acidic neutralizing eye washes.
- Skin Contact: Wash with soap and water. If redness persists, seek medical attention (potential for delayed sensitization).
- Ingestion: Rinse mouth. Do not induce vomiting. Call a poison control center immediately (H302).

References

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